

Physicochemical Properties of 2,6-Dimethylbenzene-1-sulfonyl chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dimethylbenzene-1-sulfonyl chloride

Cat. No.: B028398

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For researchers, scientists, and drug development professionals, a clear understanding of the fundamental physicochemical properties of a compound is paramount. This document provides a concise summary of the molecular formula and molecular weight for **2,6-Dimethylbenzene-1-sulfonyl chloride**, a reagent often utilized in organic synthesis.

The table below outlines the key molecular identifiers for **2,6-Dimethylbenzene-1-sulfonyl chloride**.

Identifier	Value
Molecular Formula	C ₈ H ₉ ClO ₂ S [1] [2] [3] [4] [5]
Molecular Weight	204.67 g/mol [1] [2] [3] [4]

This data, including the compound's structure and identifiers, is crucial for accurate reaction stoichiometry, analytical characterization, and safety assessments in a laboratory setting. The molecular formula, C₈H₉ClO₂S, details the elemental composition of the molecule, while the molecular weight of 204.67 g/mol provides the mass of one mole of the substance. [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com